

# Application Notes and Protocols for the In-Vitro Use of PSTi8

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## Compound of Interest

Compound Name: PSTi8

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## Introduction

**PSTi8** is a synthetic peptide inhibitor of Pancreastatin (PST), a naturally occurring peptide that has been implicated in the negative regulation of insulin sensitivity. Elevated levels of PST are associated with insulin resistance and type 2 diabetes. **PSTi8** has emerged as a promising therapeutic agent by counteracting the diabetogenic effects of PST. These application notes provide detailed protocols for the in-vitro evaluation of **PSTi8**, focusing on its mechanism of action and its effects on glucose metabolism and adipogenesis.

## Mechanism of Action

**PSTi8** primarily functions by competitively inhibiting the binding of PST to its receptor, the 78-kDa glucose-regulated protein (GRP78), also known as BiP. This interaction prevents the downstream signaling cascade initiated by PST, which normally impairs insulin signaling. By blocking PST's effects, **PSTi8** effectively enhances insulin sensitivity and promotes glucose uptake and metabolism in target tissues. The mechanism of action involves the activation of the IRS1/2-PI3K-AKT signaling pathway and the inhibition of the MAPK/NOX3-JNK stress signaling pathway.<sup>[1][2][3][4]</sup>

## Data Presentation

The following tables summarize the expected quantitative outcomes of in-vitro experiments with **PSTi8**. These are representative data based on published literature and are intended to serve as a reference for researchers.

Table 1: Effect of **PSTi8** on Glucose Uptake in HepG2 Cells

| Treatment Condition                              | 2-NBDG Fluorescence (Arbitrary Units) | Fold Change vs. Control |
|--------------------------------------------------|---------------------------------------|-------------------------|
| Control (Vehicle)                                | 100 ± 10                              | 1.0                     |
| Insulin (100 nM)                                 | 180 ± 15                              | 1.8                     |
| PST (100 nM) + Insulin (100 nM)                  | 110 ± 12                              | 1.1                     |
| PSTi8 (200 nM) + PST (100 nM) + Insulin (100 nM) | 175 ± 18                              | 1.75                    |
| PSTi8 (200 nM)                                   | 120 ± 11                              | 1.2                     |

Data are represented as mean ± standard deviation.

Table 2: Effect of **PSTi8** on Adipogenesis in 3T3-L1 Cells

| Treatment Condition           | Oil Red O Absorbance (at 510 nm) | Percent Inhibition of Lipid Accumulation |
|-------------------------------|----------------------------------|------------------------------------------|
| Undifferentiated Control      | 0.15 ± 0.02                      | N/A                                      |
| Differentiated Control        | 0.85 ± 0.07                      | 0%                                       |
| PST (100 nM)                  | 1.10 ± 0.09                      | -29%                                     |
| PSTi8 (200 nM)                | 0.60 ± 0.05                      | 29%                                      |
| PSTi8 (200 nM) + PST (100 nM) | 0.70 ± 0.06                      | 18%                                      |

Data are represented as mean  $\pm$  standard deviation.

Table 3: Effect of **PSTi8** on GLUT4 Translocation in L6-GLUT4myc Cells

| Treatment Condition                              | Cell Surface GLUT4myc (Fold Change vs. Basal) |
|--------------------------------------------------|-----------------------------------------------|
| Basal                                            | 1.0                                           |
| Insulin (100 nM)                                 | 2.5 $\pm$ 0.3                                 |
| PST (100 nM) + Insulin (100 nM)                  | 1.2 $\pm$ 0.2                                 |
| PSTi8 (200 nM) + PST (100 nM) + Insulin (100 nM) | 2.3 $\pm$ 0.4                                 |

Data are represented as mean  $\pm$  standard deviation.

Table 4: Effect of **PSTi8** on Gene Expression in HepG2 Cells (qRT-PCR)

| Gene                                | Treatment Condition | Fold Change vs. Control |
|-------------------------------------|---------------------|-------------------------|
| PEPCK                               | Palmitate (0.3 mM)  | 3.5 $\pm$ 0.4           |
| Palmitate (0.3 mM) + PSTi8 (200 nM) | 1.5 $\pm$ 0.2       |                         |
| G6Pase                              | Palmitate (0.3 mM)  | 4.0 $\pm$ 0.5           |
| Palmitate (0.3 mM) + PSTi8 (200 nM) | 1.8 $\pm$ 0.3       |                         |

Data are represented as mean  $\pm$  standard deviation.

## Experimental Protocols

### Cell Culture and Maintenance

- HepG2 (Human Hepatocellular Carcinoma) Cells: Culture in Eagle's Minimum Essential Medium (EMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-

Streptomycin. Maintain at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.

- 3T3-L1 (Mouse Embryonic Fibroblast) Cells: Culture in Dulbecco's Modified Eagle's Medium (DMEM) with 10% Bovine Calf Serum (BCS) and 1% Penicillin-Streptomycin. For differentiation into adipocytes, upon reaching confluence, switch to DMEM with 10% FBS, 0.5 mM 3-isobutyl-1-methylxanthine (IBMX), 1 µM dexamethasone, and 10 µg/mL insulin for 48 hours. Then, culture in DMEM with 10% FBS and 10 µg/mL insulin for another 48 hours, followed by maintenance in DMEM with 10% FBS.
- L6-GLUT4myc (Rat Myoblast) Cells: Culture in Alpha Minimum Essential Medium (α-MEM) containing 10% FBS and 1% Penicillin-Streptomycin. These cells stably express GLUT4 with an exofacial myc tag, allowing for the specific detection of translocated GLUT4.

## Glucose Uptake Assay (using 2-NBDG) in HepG2 Cells

This protocol measures the rate of glucose uptake into cells using the fluorescent glucose analog 2-NBDG.

Materials:

- HepG2 cells
- 24-well plates
- Krebs-Ringer-Phosphate-HEPES (KRPH) buffer (118 mM NaCl, 5 mM KCl, 1.3 mM CaCl<sub>2</sub>, 1.2 mM MgSO<sub>4</sub>, 1.2 mM KH<sub>2</sub>PO<sub>4</sub>, 30 mM HEPES, pH 7.4)
- 2-NBDG (2-(N-(7-Nitrobenz-2-oxa-1,3-diazol-4-yl)Amino)-2-Deoxyglucose)
- **PSTi8**, Pancreastatin (PST), Insulin
- Fluorescence plate reader

Procedure:

- Seed HepG2 cells in a 24-well plate and grow to 80-90% confluency.
- Serum-starve the cells for 3-4 hours in serum-free medium.

- Wash the cells twice with warm KRPH buffer.
- Pre-incubate the cells with **PSTi8** (e.g., 200 nM) and/or PST (e.g., 100 nM) in KRPH buffer for 1 hour at 37°C.
- Add insulin (e.g., 100 nM) to the designated wells and incubate for 30 minutes at 37°C.
- Add 2-NBDG to a final concentration of 50 µM to all wells and incubate for 30 minutes at 37°C.
- Terminate the assay by washing the cells three times with ice-cold KRPH buffer.
- Lyse the cells with a suitable lysis buffer.
- Measure the fluorescence of the cell lysates using a fluorescence plate reader (Excitation: ~485 nm, Emission: ~535 nm).
- Normalize the fluorescence readings to the total protein concentration of each sample.

## Adipocyte Differentiation and Lipid Accumulation (Oil Red O Staining) in 3T3-L1 Cells

This protocol assesses the effect of **PSTi8** on the differentiation of pre-adipocytes into mature adipocytes by quantifying lipid accumulation.

Materials:

- 3T3-L1 pre-adipocytes
- 24-well plates
- Differentiation medium (DMEM with 10% FBS, IBMX, dexamethasone, insulin)
- Oil Red O staining solution (0.5% Oil Red O in isopropanol, diluted with water to a 60% working solution)
- 10% Formalin

- Isopropanol
- Spectrophotometer

Procedure:

- Seed 3T3-L1 pre-adipocytes in 24-well plates and grow to confluence.
- Induce differentiation as described in the cell culture section, including the respective treatment conditions with **PSTi8** and/or PST in the differentiation media.
- After 8-10 days of differentiation, wash the cells with Phosphate-Buffered Saline (PBS).
- Fix the cells with 10% formalin for 1 hour at room temperature.
- Wash the cells with water and then with 60% isopropanol.
- Stain the cells with the Oil Red O working solution for 20-30 minutes at room temperature.
- Wash the cells with water to remove excess stain.
- Visually inspect the cells under a microscope for red-stained lipid droplets.
- For quantification, elute the stain from the cells by adding 100% isopropanol to each well and incubating for 10 minutes with gentle agitation.
- Transfer the eluate to a 96-well plate and measure the absorbance at 510 nm using a spectrophotometer.

## GLUT4 Translocation Assay in L6-GLUT4myc Cells

This assay quantifies the amount of GLUT4 that has translocated to the plasma membrane upon stimulation.

Materials:

- L6-GLUT4myc cells
- 24-well plates

- KRPH buffer
- **PSTi8**, PST, Insulin
- Primary antibody against the myc-epitope
- Horseradish peroxidase (HRP)-conjugated secondary antibody
- TMB (3,3',5,5'-Tetramethylbenzidine) substrate
- Sulfuric acid (for stopping the reaction)
- Spectrophotometer

Procedure:

- Seed L6-GLUT4myc cells in a 24-well plate and allow them to differentiate into myotubes.
- Serum-starve the myotubes for 3-4 hours.
- Wash the cells with KRPH buffer.
- Treat the cells with **PSTi8**, PST, and/or insulin as described in the glucose uptake assay protocol.
- Fix the cells with 3.7% paraformaldehyde in PBS for 10 minutes at room temperature.
- Block non-specific binding with a blocking buffer (e.g., 5% goat serum in PBS) for 1 hour.
- Incubate the non-permeabilized cells with a primary antibody against the myc-epitope for 1 hour at room temperature to label the externally exposed GLUT4myc.
- Wash the cells and incubate with an HRP-conjugated secondary antibody for 1 hour.
- Wash the cells thoroughly to remove unbound antibodies.
- Add TMB substrate and incubate until a blue color develops.
- Stop the reaction by adding sulfuric acid.

- Measure the absorbance at 450 nm using a spectrophotometer.

## Western Blotting for Phosphorylated AKT (p-AKT) in HepG2 Cells

This protocol is used to determine the activation state of AKT, a key protein in the insulin signaling pathway.

### Materials:

- HepG2 cells
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies: anti-p-AKT (Ser473) and anti-total AKT
- HRP-conjugated secondary antibody
- SDS-PAGE gels and blotting equipment
- Chemiluminescent substrate
- Imaging system

### Procedure:

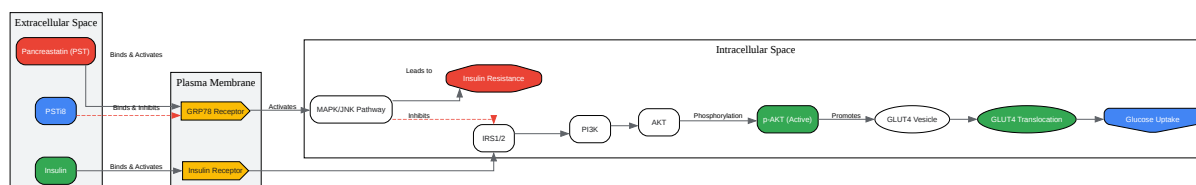
- Treat HepG2 cells with **PSTi8**, PST, and/or insulin as desired.
- Lyse the cells in ice-cold lysis buffer.
- Determine the protein concentration of the lysates.
- Separate equal amounts of protein from each sample by SDS-PAGE.
- Transfer the proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with 5% non-fat dry milk or BSA in Tris-buffered saline with Tween 20 (TBST).



- Incubate the membrane with the primary antibody against p-AKT (e.g., at a 1:1000 dilution) overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody (e.g., at a 1:5000 dilution) for 1 hour at room temperature.
- Wash the membrane again and detect the protein bands using a chemiluminescent substrate and an imaging system.
- Strip the membrane and re-probe with an antibody against total AKT to normalize the p-AKT signal.

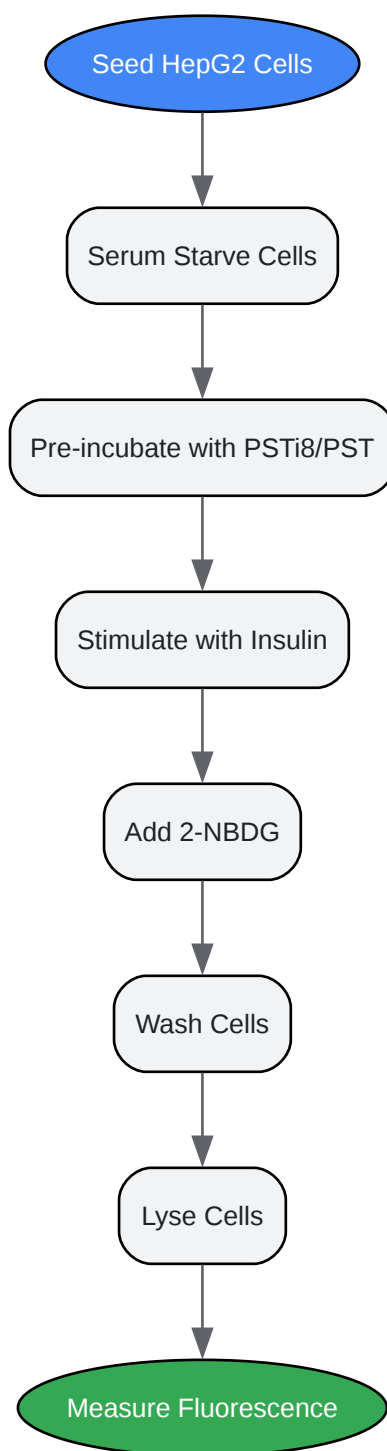
## Visualizations

The following diagrams illustrate the key signaling pathways and experimental workflows associated with the in-vitro use of **PSTi8**.



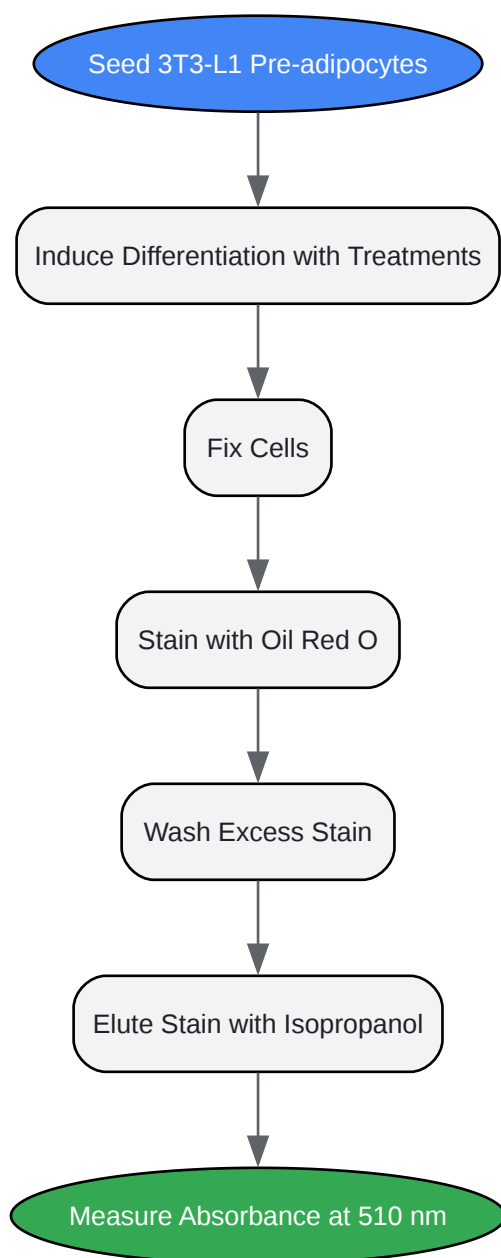
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Caption: Signaling pathway of **PSTi8**'s mechanism of action.



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Caption: Workflow for the 2-NBDG glucose uptake assay.



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Caption: Workflow for the Oil Red O staining of adipocytes.

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## References

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